



Measuring the Effects of SBI-0206965 on **Apoptosis: Application Notes and Protocols**

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| Compound of Interest | | |
|----------------------|-------------|-----------|
| Compound Name: | SBI-0206965 | |
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Introduction

SBI-0206965 is a potent and selective inhibitor of Unc-51 like autophagy activating kinase 1 (ULK1), a serine/threonine kinase that plays a critical role in the initiation of autophagy.[1][2] Inhibition of ULK1 by SBI-0206965 has been shown to suppress autophagy and induce apoptosis in various cancer cell lines, making it a compound of significant interest for cancer therapy.[3][4] These application notes provide detailed protocols for measuring the proapoptotic effects of SBI-0206965 in a laboratory setting.

Mechanism of Action: SBI-0206965 primarily functions by inhibiting the kinase activity of ULK1, thereby blocking the autophagic process.[5] This inhibition can lead to the accumulation of damaged organelles and proteins, ultimately triggering the intrinsic apoptotic pathway. Furthermore, studies have indicated that **SBI-0206965** can also promote apoptosis through autophagy-independent mechanisms, such as the destabilization of anti-apoptotic proteins like Bcl-2 and Bcl-xL.[3][6]

Data Presentation

The following tables summarize quantitative data on the effects of SBI-0206965 from published studies.

Table 1: In Vitro IC50 Values of SBI-0206965



| Kinase | IC50 (nM) |
|--------|-----------|
| ULK1 | 108[1][5] |
| ULK2 | 711[1][5] |

Table 2: Effect of **SBI-0206965** on Cell Viability and Apoptosis in Non-Small Cell Lung Cancer (NSCLC) Cells

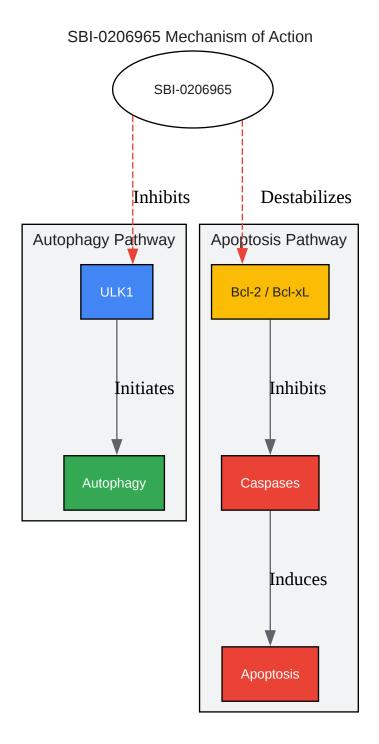
| Cell Line | Treatment | Result |
|--------------------|----------------------------------|------------------------------|
| A549, H460, HCC827 | SBI-0206965 (dose- dependent) | Decreased cell viability[4] |
| A549, H460 | SBI-0206965 | Increased apoptosis rates[4] |

Table 3: Effect of SBI-0206965 on Apoptosis Markers in Neuroblastoma Cell Lines

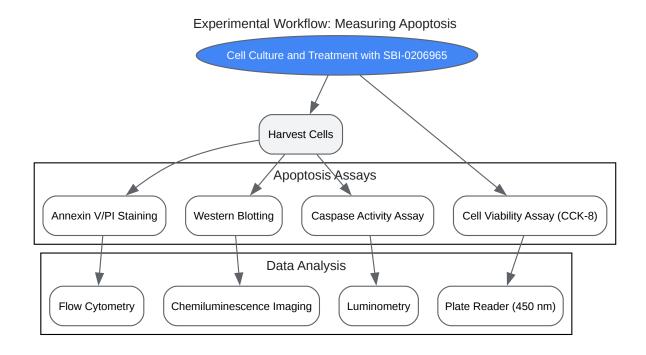
| Cell Line | Treatment (10 μM SBI- 0206965) | Observed Effect |
|--------------------|-----------------------------------|---|
| SK-N-AS (48 hours) | SBI-0206965 | Increased cleaved-PARP and cleaved-caspase 3[7] |
| SH-SY5Y (24 hours) | SBI-0206965 | Increased cleaved-PARP and cleaved-caspase 3[7] |
| SK-N-DZ (24 hours) | SBI-0206965 | Increased cleaved-PARP and cleaved-caspase 3[7] |

Signaling Pathways and Experimental Workflows









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